

Introduction: The Strategic Importance of a Versatile Building Block

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Compound of Interest

Compound Name: *tert-butyl 4-(benzyloxy)-3-oxobutanoate*

CAS No.: 95967-46-7

Cat. No.: B1611198

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Tert-butyl 4-(benzyloxy)-3-oxobutanoate (CAS No. 95967-46-7) is a key β -ketoester, a class of compounds renowned for its synthetic versatility in organic chemistry. Its unique structure, featuring a sterically hindered tert-butyl ester and a benzyl ether, makes it a valuable intermediate in the synthesis of complex molecular architectures. The tert-butyl ester group can serve as a protecting group that can be selectively removed under acidic conditions, while the benzyloxy group offers a stable protecting group for a hydroxyl functionality that can be cleaved through hydrogenolysis. This combination of features allows for precise and controlled manipulations in multi-step synthetic sequences, making it a sought-after reagent in the pharmaceutical industry for the construction of active pharmaceutical ingredients (APIs). This guide provides a comprehensive overview for researchers and drug development professionals on sourcing high-quality **tert-butyl 4-(benzyloxy)-3-oxobutanoate**, assessing its purity, and understanding its application in the synthesis of antiviral therapeutics.

Commercial Suppliers and Product Specifications

Several chemical suppliers offer **tert-butyl 4-(benzyloxy)-3-oxobutanoate**. When selecting a supplier, it is crucial to consider not only the price and availability but also the provided documentation and stated purity. Below is a comparative overview of offerings from prominent suppliers.

Supplier	Product Number	Stated Purity/Specification	Available Documentation	Storage Conditions
BLDpharm	BD634922	Not specified, general product	NMR, HPLC, LC-MS, UPLC mentioned as available[1]	Sealed in dry, 2-8°C[1]
MilliporeSigma (Sigma-Aldrich)	Not directly available, but similar structures are	Typically ≥95% or ≥98% for related compounds[2]	Certificate of Analysis (CoA), Certificate of Origin (COO) for related compounds	Sealed in dry, 2-8°C or room temperature for similar compounds[2]

Note: The availability and product details may vary over time and by region. It is always recommended to visit the supplier's website for the most current information.

Quality Assessment: A Guide to Interpreting Analytical Data

Ensuring the quality of starting materials is paramount in drug development. A thorough evaluation of the supplier's analytical data is the first line of defense against introducing impurities that could compromise subsequent reactions or the final product.

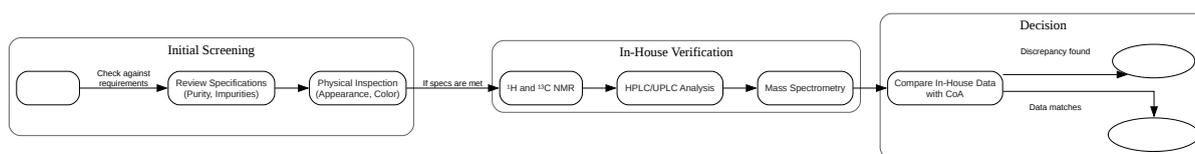
The Certificate of Analysis (CoA): Your Primary Quality Document

A Certificate of Analysis is a formal document from the supplier that certifies that the product meets its specifications. While a publicly available CoA for **tert-butyl 4-(benzyloxy)-3-oxobutanoate** was not found during the literature search, a typical CoA for a research-grade chemical should include the following:

- Product Information: Name, CAS number, catalog number, and lot number.
- Physical Properties: Appearance, melting point, or boiling point.

- Analytical Test Results: The results of various analytical tests performed on the specific batch.
- Date of Analysis and Expiration/Retest Date.

Here is a workflow for evaluating a new batch of **tert-butyl 4-(benzyloxy)-3-oxobutanoate**:



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Caption: Quality control workflow for incoming **tert-butyl 4-(benzyloxy)-3-oxobutanoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR are powerful tools for structural elucidation and purity assessment. For **tert-butyl 4-(benzyloxy)-3-oxobutanoate**, the ^1H NMR spectrum should show characteristic signals for the tert-butyl protons (a singlet around 1.4 ppm), the methylene protons adjacent to the ketone and ester groups, the methylene protons of the benzylic group, and the aromatic protons of the benzyl group. The integration of these signals should correspond to the number of protons in each environment. The ^{13}C NMR spectrum will provide information on the number of non-equivalent carbons and their chemical environments. The presence of unexpected signals could indicate impurities.

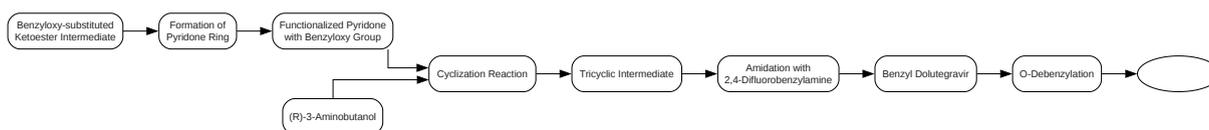
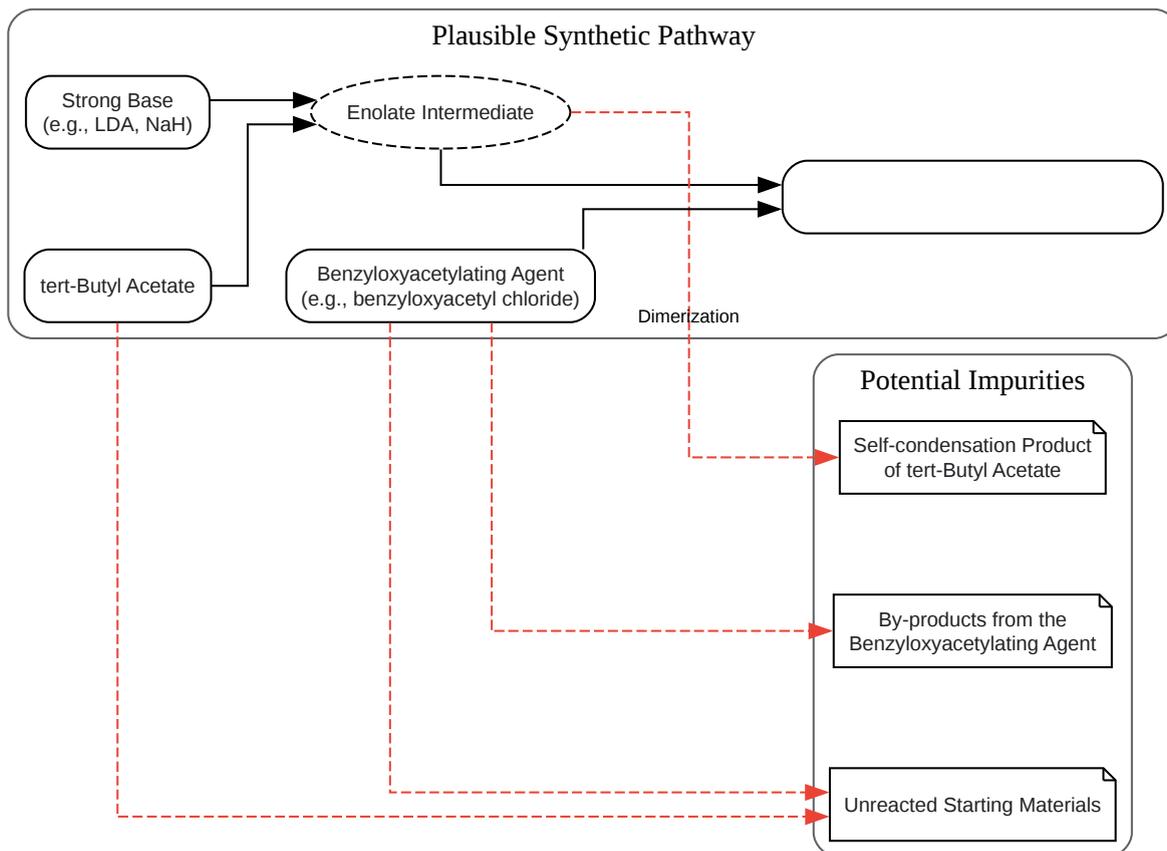
High-Performance Liquid Chromatography (HPLC)

HPLC is a primary method for determining the purity of a compound. A high-resolution chromatogram should show a single major peak corresponding to the product. The area of this peak relative to the total area of all peaks gives the purity of the sample. It is important to use a

suitable method, including the appropriate column, mobile phase, and detector, to ensure that all potential impurities are separated and detected.

Potential Impurities and Their Origins

Understanding the synthetic route to **tert-butyl 4-(benzyloxy)-3-oxobutanoate** is key to predicting potential impurities. A common method for the synthesis of β -ketoesters is the Claisen condensation or variations thereof. A plausible synthetic route could involve the reaction of a tert-butyl acetate enolate with a benzyloxyacetylating agent.



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Caption: Simplified reaction pathway for the synthesis of Dolutegravir.

Handling and Storage

Proper handling and storage are essential to maintain the quality and integrity of **tert-butyl 4-(benzyloxy)-3-oxobutanoate**.

- **Storage:** The compound should be stored in a tightly sealed container in a dry and well-ventilated place. Recommended storage temperature is typically 2-8°C. [1]* **Handling:** Use personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Handle in a well-ventilated area or in a fume hood. Avoid inhalation of vapor or dust and contact with skin and eyes.

Conclusion

Tert-butyl 4-(benzyloxy)-3-oxobutanoate is a valuable building block for the synthesis of complex molecules in the pharmaceutical industry. For researchers and drug development professionals, the careful selection of a commercial supplier and a thorough assessment of the product's quality are critical first steps to ensure the success of their synthetic endeavors. By understanding the potential impurities, leveraging the available analytical data, and following best practices for handling and storage, the utility of this versatile reagent can be fully realized in the development of new and life-saving medicines.

References

- An Improved Preparation of (R)-3-Aminobutanol, a Key Intermediate for the Synthesis of Dolutegravir Sodium. Bentham Science Publishers. Available at: [\[Link\]](#)
- Synthesis of Dolutegravir Exploiting Continuous Flow Chemistry. National Institutes of Health. Available at: [\[Link\]](#)

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Sources

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- 2. [Ethyl 4-\(benzyloxy\)-3-oxobutanoate | 67354-34-1 \[sigmaaldrich.com\]](#)
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